

# Spectroscopic and Structural Elucidation of Galanganone C: A Technical Guide

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## Compound of Interest

Compound Name: Galanganone C

Cat. No.: B12305996

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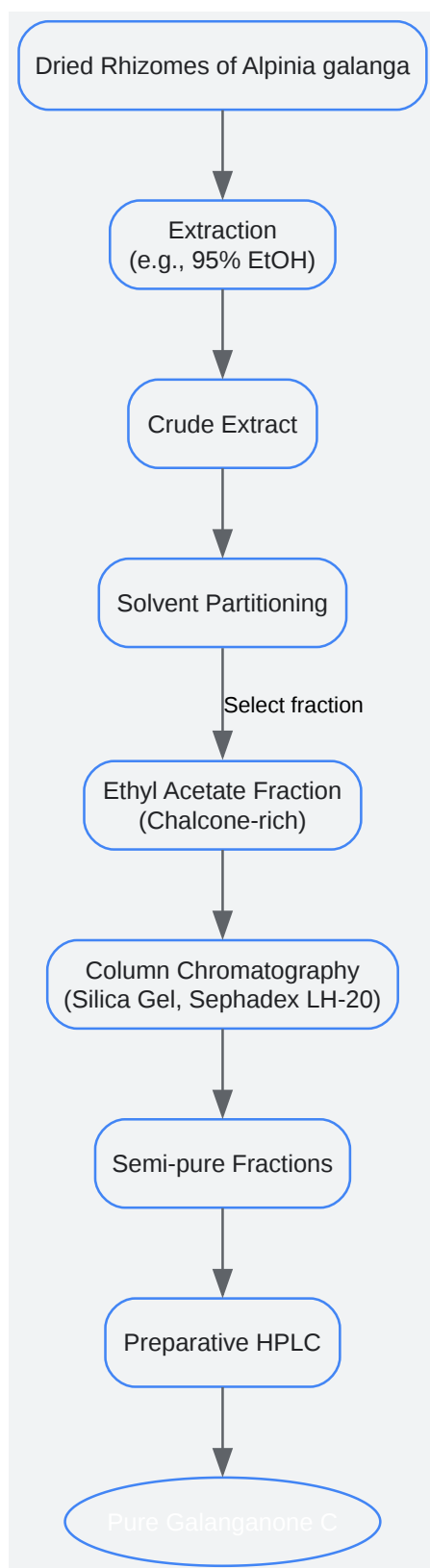
## Introduction

**Galanganone C** is a novel chalcone derivative isolated from the rhizomes of *Alpinia galanga*, a plant belonging to the Zingiberaceae family, commonly known as greater galangal.[1][2] This compound is characterized by a unique long-chain alkylphenol moiety, a feature that distinguishes it from more common chalcones and suggests potential for unique biological activities.[1][2] This technical guide provides a comprehensive analysis of the spectroscopic data available for **Galanganone C**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development.

## Chemical Structure

**Galanganone C** is identified by the CAS Number 1922129-46-1 and possesses the molecular formula  $C_{32}H_{36}O_5$ , corresponding to a molecular weight of 500.6 g/mol.[3] The structure was elucidated through extensive spectroscopic analysis, including 2D NMR experiments.

Figure 1: Chemical Structure of **Galanganone C**



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## References

- 1. researchgate.net [researchgate.net]
- 2. Rapid analysis of flavonoids based on spectral library development in positive ionization mode using LC-HR-ESI-MS/MS - Arabian Journal of Chemistry [arabjchem.org]
- 3. researchgate.net [researchgate.net]
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